

Technical Guide: Toxicity and Safety Profile of 6-Methylquinoline Compounds

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(6-Methylquinolin-3-yl)ethan-1-amine

Cat. No.: B13070766

[Get Quote](#)

Executive Summary

6-Methylquinoline (CAS 91-62-3) represents a distinct safety anomaly within the quinoline structural family.^[1] While the parent compound, quinoline, is a confirmed hepatocarcinogen and mutagen (Group 2B), the introduction of a methyl group at the 6-position significantly mitigates these genotoxic risks.

This guide provides a rigorous toxicological assessment for researchers utilizing 6-methylquinoline (6-MQ) in drug discovery or industrial synthesis.^[1] The data indicates that while 6-MQ retains acute toxicity hazards (Harmful if swallowed, Skin Irritant), it lacks the potent mutagenicity associated with its 4- and 8-methyl isomers. This structure-activity relationship (SAR) renders it a safer scaffold for pharmaceutical optimization, provided standard industrial hygiene protocols are maintained.^[1]

Chemical & Physical Properties Relevant to Safety

Understanding the physicochemical nature of 6-MQ is the first line of defense in risk assessment. Its lipophilicity suggests moderate membrane permeability, while its vapor pressure necessitates fume hood use.^[1]

Property	Value	Safety Implication
Molecular Weight	143.19 g/mol	Small molecule; high bioavailability.[1]
Physical State	Colorless to pale yellow oil	Liquid handling hazards; splash risk.[1]
Boiling Point	258–260 °C	Low volatility at RT, but hazardous vapors if heated.[1]
Log P (Octanol/Water)	~2.6	Moderate lipophilicity; potential for passive diffusion across cell membranes.[1]
Water Solubility	Slightly soluble	Limited aqueous mobility; requires organic solvents for cleanup.[1]
Flash Point	>110 °C	Combustible but not highly flammable (Class IIIB).[1]

Toxicological Profile

Acute Toxicity

6-MQ is classified as Acute Toxicity Category 4 (Oral) under GHS standards.[1] It is not a highly lethal poison but presents significant risks upon ingestion or high-dose exposure.[1]

- Oral LD50 (Rat): 800 – 1260 mg/kg[1]
- Dermal/Inhalation: Data is limited, but structural analogs suggest moderate absorption.[1]
- Primary Irritation:
 - Skin: Causes skin irritation (Category 2).[1]
 - Eyes: Irritating to eyes; potential for corneal injury if untreated.[1]

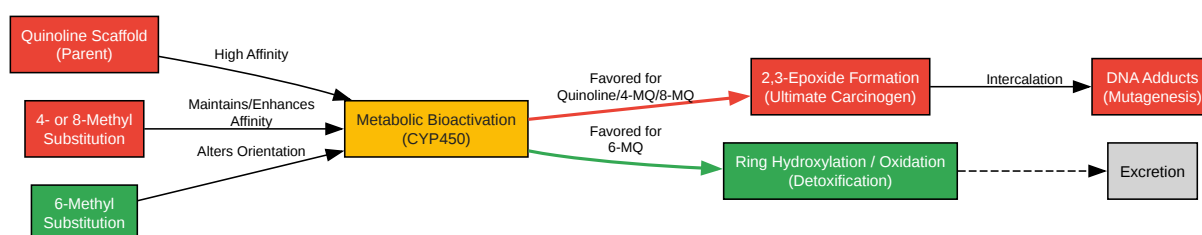
Genotoxicity & Carcinogenicity (The "6-Position" Effect)

The most critical distinction in the safety profile of 6-MQ is its reduced genotoxicity compared to other methylquinolines.

- Ames Test (*Salmonella typhimurium*): Generally reported as negative or possessing negligible activity in strains TA98/TA100 with S9 metabolic activation.[1]
- Carcinogenicity: In skin tumor initiation assays (SENCAR mice), 6-MQ exhibited no significant tumorigenic activity, whereas 4-methylquinoline and 8-methylquinoline were potent tumor initiators.[1]
- Regulatory Status:
 - FEMA/JECFA: Approved as a flavoring agent (FEMA 2744).[1][2][3] Evaluation concluded "No safety concern at current levels of intake." [1][2][4][5]
 - IARC/NTP: Not listed as a human carcinogen (unlike Quinoline).[1]

Structure-Activity Relationship (SAR) Visualization

The diagram below illustrates why the 6-position confers safety compared to the 4- and 8-positions.



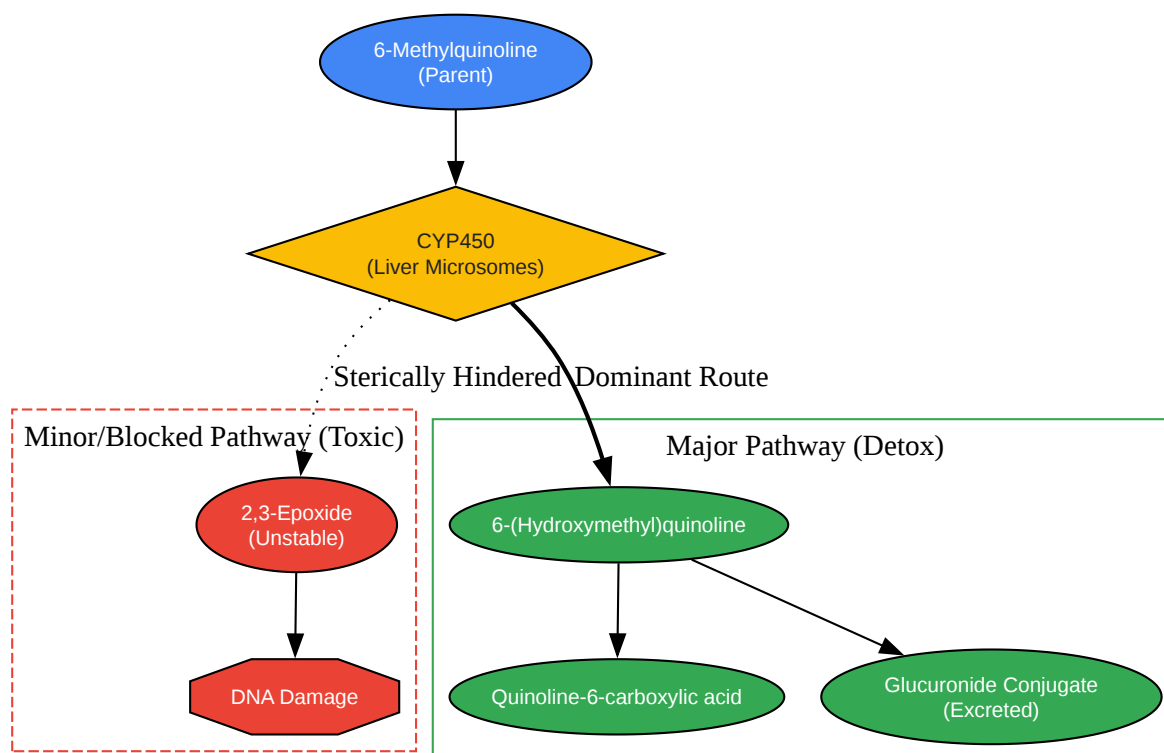
[Click to download full resolution via product page](#)

Figure 1: SAR analysis showing how methyl substitution at the 6-position shifts metabolism away from the formation of the toxic 2,3-epoxide intermediate.

Mechanism of Action: Metabolic Bioactivation

The toxicity of quinoline compounds is largely metabolic. They are "pro-mutagens" requiring bioactivation by Cytochrome P450 enzymes (primarily CYP2A6 and CYP3A4).^[1]

- The Toxic Pathway (Quinoline, 4-MQ, 8-MQ):
 - Enzymatic attack occurs at the electron-rich 2,3-double bond.^[1]
 - Formation of quinoline-2,3-epoxide.^{[1][6]}
 - This epoxide is unstable and highly electrophilic, covalently binding to guanine residues in DNA.^[1]
- The Safety Pathway (6-MQ):
 - The methyl group at position 6 provides steric bulk and changes the electron density of the ring system.
 - Metabolism is directed towards benzylic oxidation (forming the alcohol/acid) or hydroxylation at non-critical ring positions.^[1]
 - These metabolites are polar and readily excreted via Phase II conjugation (glucuronidation), bypassing DNA interaction.^[1]



[Click to download full resolution via product page](#)

Figure 2: Metabolic fate of 6-methylquinoline.[1] The 6-methyl group promotes detoxification pathways over the formation of genotoxic epoxides.

Environmental Safety & Ecotoxicity

While safer for humans regarding mutagenicity, 6-MQ remains an environmental hazard, particularly to aquatic life. It is not considered PBT (Persistent, Bioaccumulative, Toxic), but spills must be managed to prevent waterway contamination.[1]

- Fish Toxicity (Fathead Minnow): LC50 ~2700 mg/L (96h).[1][7]
- Invertebrate Toxicity (Daphnia magna): LC50 ~945 mg/L (48h).[1][7]

- Biodegradability: Readily biodegradable (>70% degradation in 28 days via Zahn-Wellens test).[1][7]
- Bioaccumulation: Low potential (BCF < 100).[1][7]

Guidance: Do not allow undiluted product to reach ground water, water courses, or sewage systems.[1]

Handling & Risk Mitigation Protocols

Personal Protective Equipment (PPE)[1]

- Respiratory: Use a NIOSH-approved respirator (type OV/AG) if ventilation is insufficient or if heating the compound.[1]
- Skin: Nitrile rubber gloves (minimum thickness 0.11 mm).[1] Breakthrough time > 480 min.[1]
- Eyes: Chemical safety goggles.[1] Face shield recommended if pouring large volumes.[1]

Spill Response Workflow

- Evacuate & Ventilate: Remove ignition sources.
- Contain: Use sand or vermiculite.[1] Do not use sawdust (combustible).[1]
- Neutralize: Wash area with 60-70% ethanol followed by soap and water (solubility is poor in pure water).[1]
- Disposal: Incineration in a chemical waste facility equipped with an afterburner and scrubber.

References

- LaVoie, E. J., et al. (1991).[1] "Genotoxicity of fluoroquinolones and methylquinolones." Carcinogenesis, 12(2), 217-220.[1] [Link](#)
- LaVoie, E. J., et al. (1984).[1] "Structure-activity studies on the carcinogenicity of quinoline derivatives." Cancer Research.[1] (Demonstrates lack of skin tumor activity for 6-MQ).

- Joint FAO/WHO Expert Committee on Food Additives (JECFA). (2004).[1][2] "Safety evaluation of certain food additives: 6-Methylquinoline." WHO Food Additives Series 54.[1][8] [Link\[1\]](#)
- European Chemicals Agency (ECHA). "Registration Dossier: Quinoline derivatives."[1] (General aquatic toxicity data). [Link\[1\]](#)
- National Toxicology Program (NTP). "Chemical Effects in Biological Systems: 6-Methylquinoline."[1] [Link\[1\]](#)
- PubChem. "Compound Summary for CID 7059, 6-Methylquinoline."[1] [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. List of cytochrome P450 modulators - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. JECFA Evaluations-6-METHYLQUINOLINE- [\[inchem.org\]](https://inchem.org)
- 3. Food safety and quality: details [\[fao.org\]](https://fao.org)
- 4. WHO | JECFA [\[apps.who.int\]](https://apps.who.int)
- 5. 6-Methylquinoline | C₁₀H₉N | CID 7059 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 6. Structure-mutagenicity relationships on quinoline and indole analogues in the Ames test - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 7. epawebapp.epa.ie [\[epawebapp.epa.ie\]](https://epawebapp.epa.ie)
- 8. femaflavor.org [\[femaflavor.org\]](https://femaflavor.org)
- To cite this document: BenchChem. [Technical Guide: Toxicity and Safety Profile of 6-Methylquinoline Compounds]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13070766/docs#technical-guide-toxicity-and-safety-profile-of-6-methylquinoline-compounds\]](https://www.benchchem.com/product/b13070766/docs#technical-guide-toxicity-and-safety-profile-of-6-methylquinoline-compounds)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)